

A Technical Guide to the Physical and Chemical Characteristics of Deuterated Methoxyacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxy-D3-acetic acid

Cat. No.: B568748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Deuterated methoxyacetic acid is a stable isotope-labeled analog of methoxyacetic acid. The substitution of hydrogen atoms with deuterium, a heavy isotope of hydrogen, provides a valuable tool for various scientific applications. This substitution can influence the compound's physical, chemical, and biological properties due to the kinetic isotope effect. This technical guide provides a comprehensive overview of the known physical and chemical characteristics of deuterated methoxyacetic acid, alongside relevant experimental protocols and biological pathway interactions. The data presented for the non-deuterated form serves as a crucial baseline for understanding the properties of its deuterated counterpart.

Physical and Chemical Properties

The physical and chemical properties of methoxyacetic acid are well-documented. While specific data for all deuterated variants are not exhaustively available, the properties of methoxyacetic acid-d3 are presented alongside the non-deuterated form for comparison. It is anticipated that other deuterated forms will exhibit similar trends, such as slight increases in molecular weight, boiling point, and density.

General and Physical Properties

| Property | Methoxyacetic Acid | Methoxyacetic Acid-d3 | Source(s) |
|-------------------|--|---|-----------|
| Molecular Formula | C ₃ H ₆ O ₃ | C ₃ H ₃ D ₃ O ₃ | [1] |
| Molecular Weight | 90.08 g/mol | 93.10 g/mol | [1] |
| Appearance | Clear, colorless, viscous liquid | Not specified | [1] |
| Melting Point | 7-9 °C | Not specified | [1] |
| Boiling Point | 202-204 °C | Not specified | [1] |
| Density | 1.1768 g/cm ³ | Not specified | |
| pKa | 3.57 | Not specified | |
| Solubility | Soluble in water, ethanol, and diethyl ether | Not specified | |

Spectroscopic Data

| Spectroscopic Data | Methoxyacetic Acid | Methoxyacetic Acid-d3 | Source(s) |
|---------------------|--|-----------------------|-----------|
| ¹ H NMR | Spectra available, shows characteristic peaks for methoxy and methylene protons. | Not specified | |
| ¹³ C NMR | Spectra available | Not specified | |
| IR Spectrum | Spectra available | Not specified | |
| Mass Spectrum | Base peak at m/z 45 | Not specified | |

Experimental Protocols

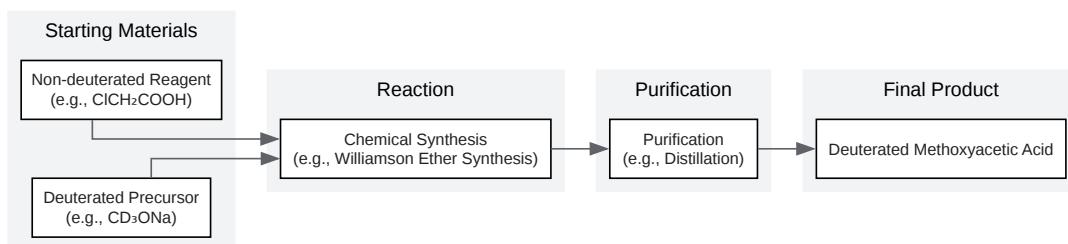
Synthesis of Deuterated Methoxyacetic Acid

Several general methods for the synthesis of deuterated compounds can be adapted for methoxyacetic acid. One common industrial route for the synthesis of non-deuterated methoxyacetic acid involves the oxidation of 2-methoxyethanol. A potential route for synthesizing methoxyacetic acid-d₃ would involve using deuterated 2-methoxyethanol as a precursor.

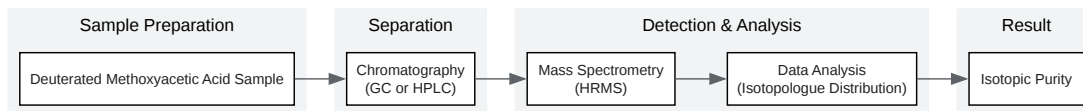
Another approach is the reaction of sodium methoxide with monochloroacetic acid. To synthesize a deuterated version, one could employ a deuterated sodium methoxide. A patented method describes the reaction of monochloroacetic acid with sodium methylate in a methanolic solvent at an elevated temperature.

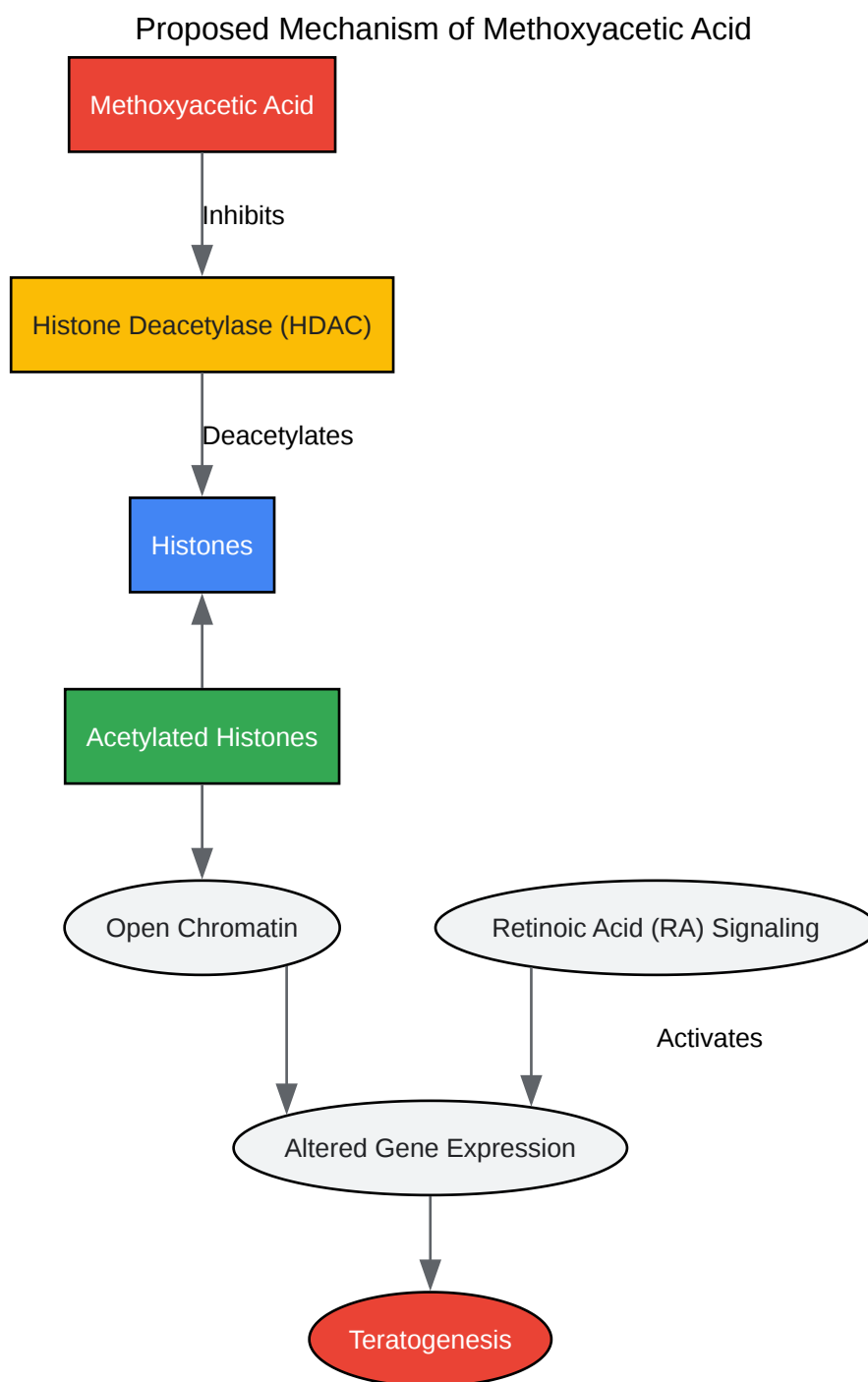
The general workflow for synthesis can be visualized as follows:

General Synthesis Workflow



Isotopic Purity Analysis Workflow





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methoxyacetic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to the Physical and Chemical Characteristics of Deuterated Methoxyacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b568748#physical-and-chemical-characteristics-of-deuterated-methoxyacetic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com